

2-Amino-2-(pyridin-3-yl)acetonitrile chemical formula and molecular weight

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Compound of Interest

Compound Name: 2-Amino-2-(pyridin-3-yl)acetonitrile

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An In-depth Technical Guide on 2-Amino-2-(pyridin-3-yl)acetonitrile

This guide provides essential chemical data for **2-Amino-2-(pyridin-3-yl)acetonitrile**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

Core Chemical Properties

The fundamental molecular characteristics of **2-Amino-2-(pyridin-3-yl)acetonitrile** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and the design of synthetic pathways.

Property	Value
Chemical Formula	C ₇ H ₇ N ₃ [1][2]
Molecular Weight	133.15 g/mol [1][2][3]
CAS Number	131988-63-1 [1][3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Amino-2-(pyridin-3-yl)acetonitrile** are typically proprietary to the manufacturing or research institution. However, a

general synthetic approach can be inferred from related chemical literature. A common method for the synthesis of α -aminonitriles is the Strecker synthesis.

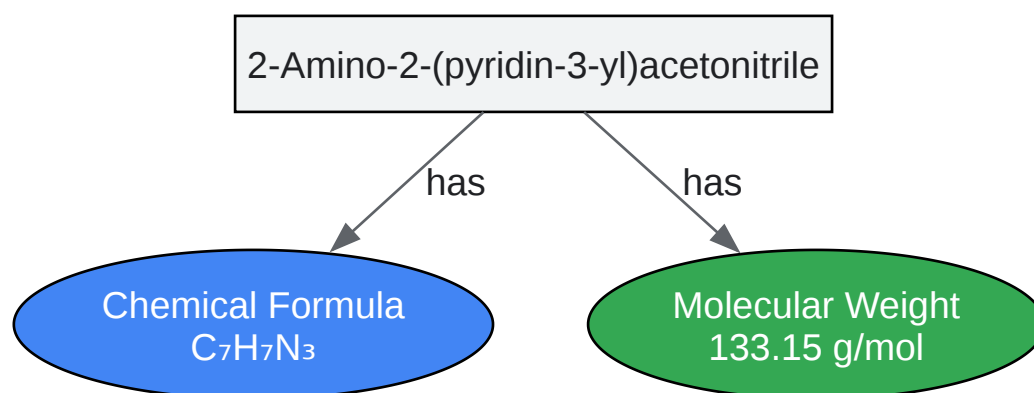
Generalized Strecker Synthesis Protocol:

- **Reaction Setup:** Pyridine-3-carboxaldehyde, an amine source (such as ammonia or an ammonium salt like ammonium chloride), and a cyanide source (such as potassium cyanide or sodium cyanide) are combined in a suitable solvent, often an aqueous alcohol mixture.
- **Reaction Conditions:** The reaction is typically stirred at room temperature. The progress of the reaction is monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Isolation:** Once the reaction is complete, the product is isolated through an extractive work-up. The organic layer is then dried and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified, commonly by column chromatography or recrystallization, to yield the pure **2-Amino-2-(pyridin-3-yl)acetonitrile**.

Note: This is a generalized protocol. Specific reaction conditions, including stoichiometry, temperature, and reaction time, must be optimized for each specific application.

Visualized Data

The following diagram illustrates the logical relationship between the compound's name and its core molecular properties.



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Caption: Molecular properties of **2-Amino-2-(pyridin-3-yl)acetonitrile**.

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References

- 1. 2-Amino-2-(pyridin-3-yl)acetonitrile | CAS No- 131988-63-1 | Simson Pharma Limited [simsonpharma.com]
- 2. 131988-63-1 CAS MSDS (2-Amino-2-(pyridin-3-yl)acetonitrile) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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